

Essential Safety and Logistical Information for Handling 2-Dodecanone

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Compound of Interest

Compound Name: 2-Dodecanone

Cat. No.: B165319

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides essential, immediate safety and logistical information for handling **2-Dodecanone**, including detailed operational and disposal plans.

Chemical Identifier:

- Name: **2-Dodecanone**
- Synonyms: Decyl methyl ketone, Methyl decyl ketone[1][2][3]
- CAS Number: 6175-49-1[1][2]

Hazard Identification and Classification

2-Dodecanone is classified as hazardous to the aquatic environment with long-term effects.[1][4][5] While it is not classified for acute toxicity, appropriate handling is crucial to prevent potential irritation and environmental contamination.

GHS Hazard Statements:

- H411: Toxic to aquatic life with long lasting effects.[4][5]

Precautionary Statements:

- P273: Avoid release to the environment.[4][5]

- P391: Collect spillage.[4][5]
- P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[4]

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment when handling **2-Dodecanone**.

Body Part	PPE Recommendation	Standard
Eyes/Face	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US)[4]
Skin	Chemical-resistant gloves and protective clothing to prevent skin exposure.[1][2] Fire/flame resistant and impervious clothing is also recommended. [4]	
Respiratory	Not required under normal use with adequate ventilation.[1][2] If exposure limits are exceeded or irritation is experienced, a full-face respirator is necessary.[4]	

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is critical for safety and to maintain the integrity of the chemical.

Handling:

- Ventilation: Handle in a well-ventilated area.[4] Use local exhaust ventilation to keep airborne concentrations below exposure limits.

- Avoid Contact: Avoid contact with skin and eyes.[1][2][4] Do not breathe mist, gas, or vapors.[4]
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling.[6]
- Ignition Sources: Keep away from heat, sparks, and open flames.[7][8] Use non-sparking tools.[4]

Storage:

- Store in a cool, dry, and well-ventilated place.[4][7][8]
- Keep the container tightly closed.[4][7][8]
- Store away from incompatible materials such as strong oxidizing agents and bases.[1][2]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Ensure Safety: Ensure adequate ventilation and remove all sources of ignition.[4]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[4]
- Clean-up: Soak up the spill with an inert absorbent material (e.g., sand, silica gel).[1][2]
- Disposal: Collect the absorbed material and place it in a suitable, closed container for disposal.[1][2][4]

Disposal Plan

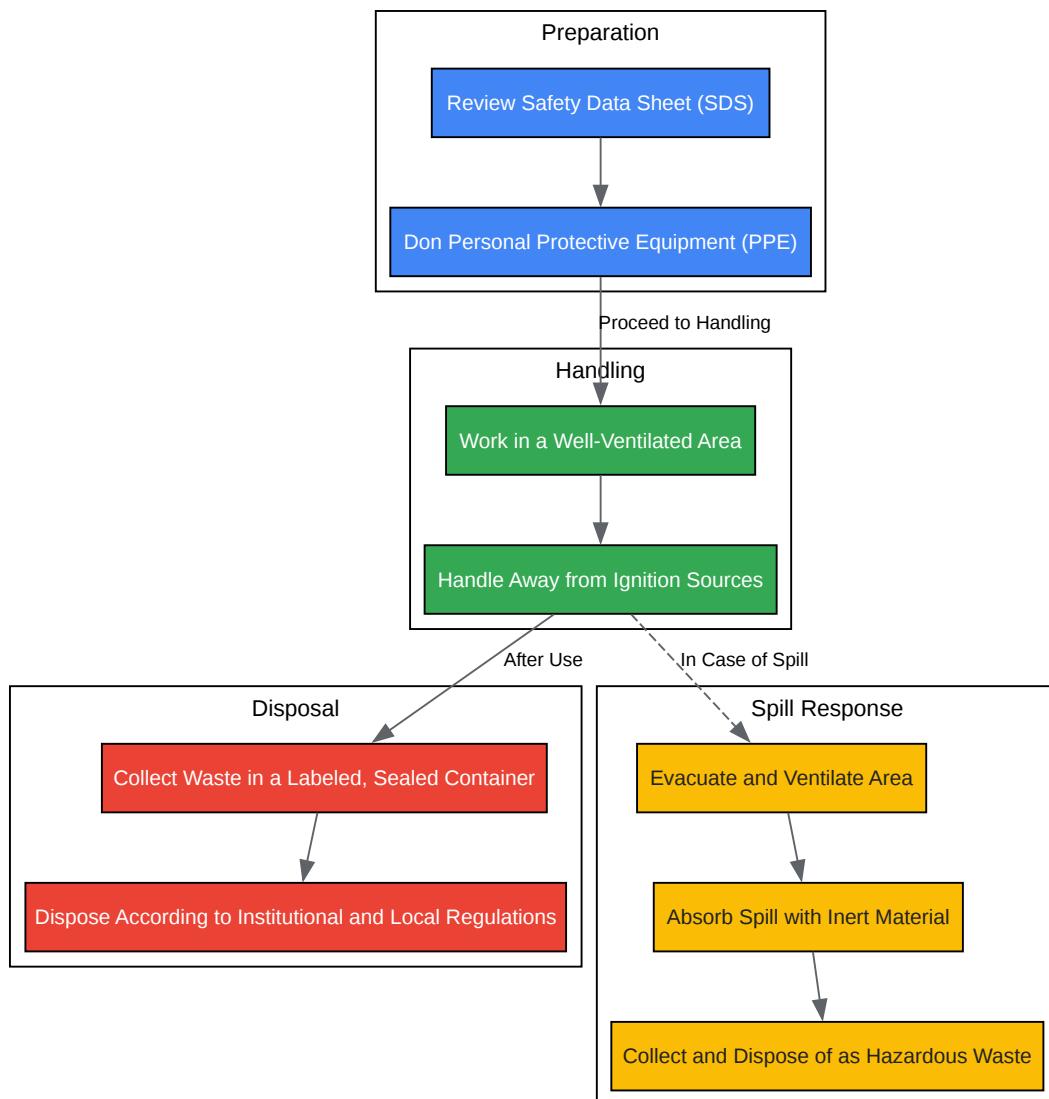
Chemical waste must be disposed of in accordance with local, regional, and national regulations.

- Classification: Determine if the discarded chemical is classified as hazardous waste.[1]

- Disposal: Dispose of the contents and container at an approved waste disposal plant.[4] It may be possible to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[9]

Experimental Workflow: Safe Handling and Disposal of 2-Dodecanone

Workflow for Safe Handling and Disposal of 2-Dodecanone

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Caption: A flowchart illustrating the key steps for the safe handling and disposal of **2-Dodecanone** in a laboratory setting.

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